Technical Monograph: 4-Chloro-2-(piperidin-1-yl)benzonitrile

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Compound of Interest

Compound Name:	*4-Chloro-2-(piperidin-1-yl)benzonitrile*
CAS No.:	*689141-95-5*
Cat. No.:	*B3024576*

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CAS Registry Number: 689141-95-5 Molecular Formula: $C_{12}H_{13}ClN_2$ Molecular Weight: 220.69 g/mol

Executive Summary

4-Chloro-2-(piperidin-1-yl)benzonitrile represents a specialized scaffold in medicinal chemistry, combining a lipophilic halogenated aryl core with a saturated nitrogen heterocycle. Its primary utility lies in its function as a regioselective building block for quinazolines, amino-quinolines, and other fused heterocyclic systems targeting G-protein coupled receptors (GPCRs) and kinase pathways. This guide delineates the structural rationale, validated synthetic protocols, and physicochemical properties necessary for its integration into drug discovery pipelines.

Molecular Architecture & Physicochemical Properties[1][2]

Structural Analysis

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The molecule consists of a trisubstituted benzene ring.[1] The interplay between the substituents dictates its reactivity and binding potential:

- The Benzonitrile Core (C1): The nitrile group (-CN) acts as a strong electron-withdrawing group (EWG) via induction (-I) and mesomeric effects (-M). It activates the aromatic ring for nucleophilic attack, particularly at the ortho and para positions.[2][3]
- The Piperidine Ring (C2): Attached at the ortho position relative to the nitrile. This bulky, saturated ring introduces significant steric strain. To minimize repulsion between the piperidine protons and the linear nitrile group, the piperidine ring typically adopts a twisted conformation relative to the benzene plane. This twist disrupts full

  conjugation, modulating the basicity of the aniline nitrogen.
- The Chlorine Atom (C4): Located para to the piperidine and meta to the nitrile. It serves as a metabolic handle (blocking oxidation at the para-position) and a lipophilic anchor. Crucially, it remains intact during the standard synthesis of the molecule due to the superior leaving group ability of the precursor's C2-substituent (typically Fluorine).

Property Table

Property	Value / Description	Relevance
LogP (Predicted)	~3.2 - 3.5	High lipophilicity; suitable for CNS penetration.
Topological Polar Surface Area	27.03 Å²	Indicates good membrane permeability.
H-Bond Acceptors	2 (Nitrile N, Piperidine N)	Key interaction points for target binding.
Rotatable Bonds	1 (C(Ar)-N bond)	Restricted rotation due to steric hindrance (atropisomerism potential).
pKa (Conjugate Acid)	~2.5 - 3.5	The aniline nitrogen is weakly basic due to delocalization into the ring.

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Synthetic Pathways & Process Chemistry

The synthesis of **4-Chloro-2-(piperidin-1-yl)benzonitrile** relies on Nucleophilic Aromatic Substitution (SNAr). The reaction is driven by the strong activation provided by the nitrile group.

Retrosynthetic Analysis

The most robust route utilizes 4-chloro-2-fluorobenzonitrile as the electrophile. The fluorine atom at the C2 position is highly activated due to the strong inductive effect of the adjacent nitrile and the high electronegativity of fluorine, which stabilizes the Meisenheimer complex transition state.

Visualized Reaction Pathway



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Figure 1: SNAr mechanism illustrating the displacement of the activated ortho-fluorine by piperidine.

Detailed Experimental Protocol

Objective: Synthesis of **4-Chloro-2-(piperidin-1-yl)benzonitrile** on a 10 mmol scale.

Reagents:

- 4-Chloro-2-fluorobenzonitrile (1.55 g, 10 mmol)
- Piperidine (1.1 mL, 11 mmol, 1.1 equiv)
- Potassium Carbonate (K_2CO_3) (2.07 g, 15 mmol, 1.5 equiv)
- Dimethyl Sulfoxide (DMSO) (10 mL)

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Procedure:

- Setup: Charge a 50 mL round-bottom flask with 4-Chloro-2-fluorobenzonitrile and anhydrous K_2CO_3.
- Solvation: Add DMSO (10 mL) and stir to create a suspension.
- Addition: Add piperidine dropwise over 5 minutes at room temperature. Note: Exotherm is possible.
- Reaction: Heat the mixture to 60°C for 3–4 hours. Monitor by TLC (Hexane:EtOAc 4:1) or LC-MS. The starting material (Rf ~0.6) should disappear, yielding a lower Rf fluorescent spot.
- Workup: Cool to room temperature. Pour the reaction mixture into ice-water (100 mL) with vigorous stirring. The product typically precipitates as a solid.
- Isolation: Filter the precipitate. Wash the cake with water (3 x 20 mL) to remove residual DMSO and inorganic salts.
- Purification: If necessary, recrystallize from Ethanol/Water or purify via flash column chromatography (SiO_2, 0-10% EtOAc in Hexanes).

Yield Expectation: 85–95% (Off-white to pale yellow solid).

Structural Characterization

Verification of the structure requires analysis of the specific NMR shifts caused by the electronic environment.

Proton NMR (^1H NMR, 400 MHz, $CDCl_3$)

- Aromatic Region:
  - δ 7.45 (d, J=8.5 Hz, 1H): H6 proton (adjacent to Nitrile). Deshielded by the CN group.
  - δ 6.95 (d, J=2.0 Hz, 1H): H3 proton (between Piperidine and Cl). Shielded relative to H6 due to the electron-donating piperidine ring.

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- δ 6.90 (dd, J=8.5, 2.0 Hz, 1H): H5 proton.

- Aliphatic Region:
  - δ 3.10 - 3.20 (m, 4H): α-CH_2 of piperidine (adjacent to Nitrogen).
  - δ 1.70 - 1.80 (m, 4H): β-CH_2 of piperidine.
  - δ 1.55 - 1.65 (m, 2H): γ-CH_2 of piperidine.

Mass Spectrometry (ESI-MS)

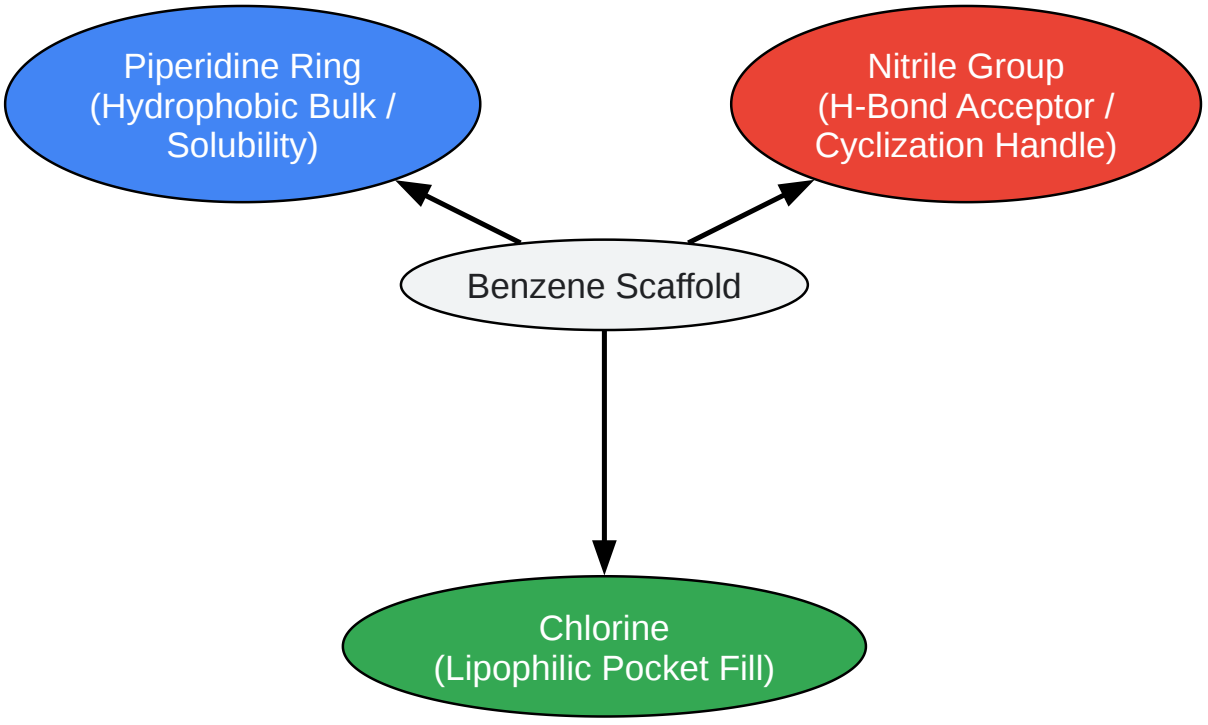
- $[M+H]^+$: 221.1 (^{35}Cl isotope) and 223.1 (^{37}Cl isotope) in a characteristic 3:1 ratio.

Applications in Medicinal Chemistry

This molecule serves as a "privileged structure" precursor. The nitrile group is a versatile electrophile for heterocyclization.

Pharmacophore Mapping

The compound provides three distinct interaction vectors for binding pockets:



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Figure 2: Pharmacophore map highlighting interaction nodes.

Key Transformations

- Quinazoline Synthesis: Reaction with amidines (e.g., formamidine acetate) cyclizes the nitrile and the piperidine-amine (if deprotected or via rearrangement) to form 4-aminoquinazolines, a class of potent EGFR inhibitors.
- Amidine Formation: The nitrile can be converted to an amidine via the Pinner reaction, serving as a bioisostere for a carboxylic acid or as a cation in serine protease inhibitors.

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